

Asticolorin A: A Technical Overview of Spectroscopic Data

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Compound of Interest

Compound Name: *Asticolorin A*

Cat. No.: *B15589931*

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Introduction

Asticolorin A is a mycotoxin produced by the fungus *Aspergillus multicolor*.^[1] First described in 1984, its structure was elucidated through a combination of X-ray crystallography and spectroscopic methods.^[1] This technical guide provides a summary of the available spectroscopic data for **Asticolorin A**, focusing on mass spectrometry and nuclear magnetic resonance (NMR). Due to the limited public availability of the full experimental data from the original publication, this guide presents the reported findings and outlines general experimental protocols relevant to the analysis of such natural products.

Spectroscopic Data

Mass Spectrometry

The initial characterization of **Asticolorin A** utilized field desorption mass spectrometry to determine its molecular weight.^[1]

Parameter	Value	Source
Molecular Formula	C ₃₃ H ₃₀ O ₇	[1]
Molecular Ion (m/z)	538	[1]
Ionization Method	Field Desorption	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The detailed ¹H and ¹³C NMR spectroscopic data for **Asticolorin A**, including chemical shifts (δ), coupling constants (J), and signal multiplicities, were instrumental in confirming its structure.[1] However, the specific spectral data points from the primary literature are not readily available in public databases.

Experimental Protocols

While the precise experimental parameters for the acquisition of **Asticolorin A** spectroscopic data are not fully detailed in accessible literature, the following represents standard methodologies for the analysis of novel mycotoxins.

Sample Preparation and Isolation

Mycotoxins like **Asticolorin A** are typically isolated from fungal cultures grown on a suitable medium. The general workflow for isolation and preparation for spectroscopic analysis is as follows:

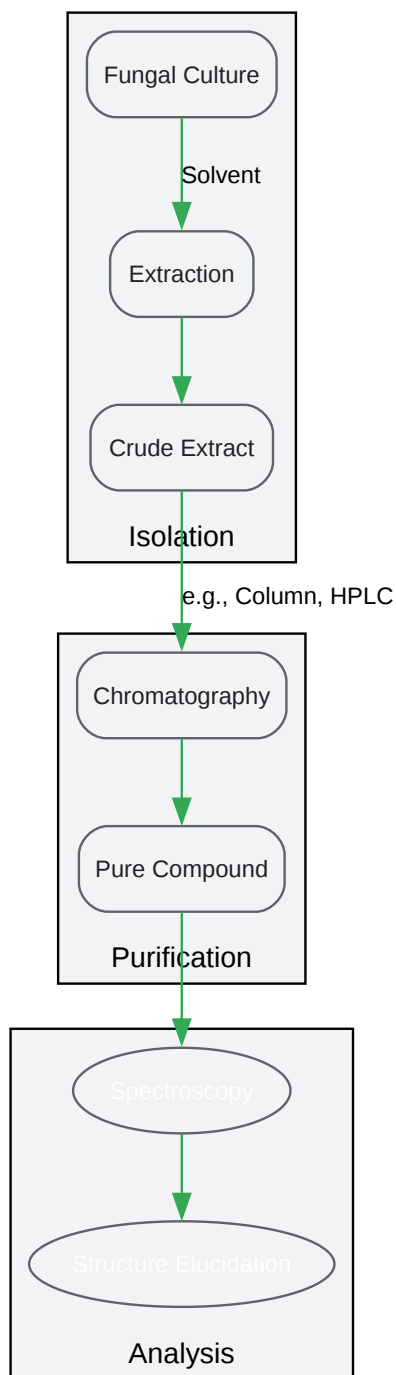


Figure 1: General Workflow for Mycotoxin Isolation and Analysis

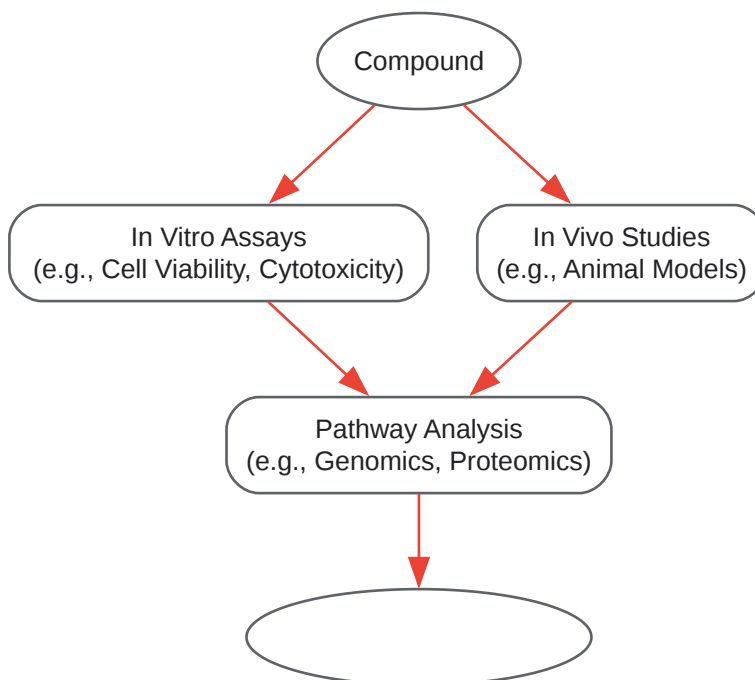


Figure 2: Workflow for Mycotoxin Toxicity Pathway Analysis

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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